

Application Notes and Protocols for Potassium Cinnamate as a Fragrance Ingredient

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Compound of Interest

Compound Name: Potassium cinnamate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential use of **potassium cinnamate** as a fragrance ingredient. The information compiled from scientific literature and safety assessments is intended to guide research and development in the fields of perfumery, cosmetics, and drug development.

Introduction

Potassium cinnamate (CAS No. 16089-48-8), the potassium salt of cinnamic acid, is a white crystalline powder.[1][2] While primarily recognized for its use as a food preservative due to its antimicrobial properties, its characteristic "natural cinnamon aroma" suggests its potential as a fragrance ingredient.[3][4][5] Cinnamic acid and its esters are widely used in the fragrance industry, contributing warm, spicy, and balsamic notes to compositions.[6] However, the direct use of **potassium cinnamate** in fragrances is not well-documented, with some sources explicitly stating it is "not for fragrance use," creating a point of contention that requires careful consideration and further investigation.[7]

This document aims to provide a detailed analysis of its chemical properties, a thorough safety assessment based on read-across from cinnamic acid, and protocols for its potential application and evaluation as a fragrance ingredient.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **potassium cinnamate** is presented in Table 1. Its solubility in water is a key differentiator from many other fragrance raw materials. [8]

Property	Value	Reference(s)
Chemical Name	Potassium (2E)-3-phenylprop-2-enoate	[5]
CAS Number	16089-48-8	[2]
Molecular Formula	C ₉ H ₇ KO ₂	[5]
Molecular Weight	186.25 g/mol	[9]
Appearance	White crystalline powder	[3]
Odor	Described as having a "natural cinnamon aroma" or "slightly cinnamon flavor"	[3][10]
Solubility	Soluble in water, slightly soluble in ethanol	[3][8]
pH (1% solution)	8-9	[2]

Olfactory Profile and Potential Applications

While a detailed sensory panel evaluation of **potassium cinnamate** is not readily available in the public domain, its aroma is consistently described as being related to cinnamon.[3][4][5] Cinnamic acid and its esters are known for their sweet, balsamic, and spicy notes.[6] It can be hypothesized that **potassium cinnamate** would contribute a similar, though likely milder and less volatile, aroma.

Potential Applications in Fragrance:

- As a Fragrance Component: It could be used to impart a subtle, warm, and spicy note to fragrance compositions, particularly in gourmand, oriental, and spicy fragrance families.

- As a Fragrance Fixative: Due to its low volatility as a salt, **potassium cinnamate** could potentially act as a fixative, slowing the evaporation of more volatile fragrance components and prolonging the overall scent duration.[\[11\]](#)[\[12\]](#)
- In Solid Perfumes: Its solid form and potential for a subtle scent make it a candidate for inclusion in solid perfume bases.

Experimental Protocols

Preparation of Potassium Cinnamate Solutions for Sensory Evaluation

Objective: To prepare solutions of **potassium cinnamate** in different solvents for olfactory assessment by a trained sensory panel.

Materials:

- **Potassium cinnamate** powder
- Ethanol (perfumer's grade)
- Deionized water
- Propylene glycol (PG)
- Glass beakers and stirring rods
- Analytical balance

Protocol:

- Preparation of a 10% (w/v) Stock Solution in Water:
 1. Weigh 10 g of **potassium cinnamate** powder.
 2. Dissolve in 80 mL of deionized water with gentle stirring.

3. Once fully dissolved, transfer to a 100 mL volumetric flask and bring to volume with deionized water.
- Preparation of Test Solutions:
 - Aqueous Solution (1%): Dilute 10 mL of the 10% stock solution to 100 mL with deionized water.
 - Hydroalcoholic Solution (1% in 70% Ethanol): Prepare a 70:30 (v/v) ethanol:water mixture. Dilute 10 mL of the 10% aqueous stock solution to 100 mL with the 70% ethanol mixture. Note: Observe for any precipitation.
 - Propylene Glycol Solution (1%): Due to lower solubility, this may require gentle warming and sonication. Disperse 1 g of **potassium cinnamate** in 99 g of propylene glycol and mix thoroughly.

Protocol for Sensory Evaluation of Potassium Cinnamate

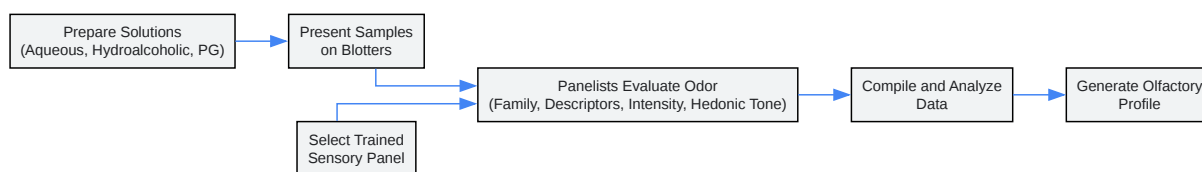
Objective: To characterize the olfactory profile of **potassium cinnamate**.

Methodology:

- Panel Selection: A trained sensory panel of at least 5-10 individuals with experience in fragrance evaluation should be used.[\[13\]](#)
- Sample Presentation:
 - Present the prepared solutions on fragrance blotters (smelling strips).[\[14\]](#)
 - Allow the solvent to evaporate for a few seconds before evaluation.
 - Provide a reference (e.g., a dilute solution of cinnamic aldehyde or cinnamon bark oil) for comparison.
- Evaluation Parameters: Panelists should be asked to describe the odor using a standardized vocabulary, including:

- Odor Family: (e.g., spicy, balsamic, sweet, woody)
- Odor Descriptors: (e.g., cinnamon, warm, powdery, slightly floral, honey-like)
- Intensity: On a scale from 1 (very weak) to 9 (very strong).
- Hedonic Tone: (Pleasantness) on a scale from -4 (very unpleasant) to +4 (very pleasant).
- Data Analysis: The results should be compiled and statistically analyzed to create a comprehensive olfactory profile.

Workflow for Sensory Evaluation



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Caption: Workflow for the sensory evaluation of **potassium cinnamate**.

Protocol for Incorporation into a Solid Perfume Base

Objective: To incorporate **potassium cinnamate** into a solid perfume base and evaluate its effect on scent and texture.

Materials:

- Beeswax or Candelilla wax (for a vegan option)[[15](#)]
- Jojoba oil or other carrier oil[[16](#)]
- **Potassium cinnamate** powder
- Essential oils or fragrance oils for the main scent

- Double boiler or a heat-resistant glass beaker in a saucepan of water
- Stirring rod
- Small tins or containers for the solid perfume

Protocol:

- Melt the Base: In a double boiler, gently melt 1 part wax with 2 parts carrier oil until fully liquid.[\[15\]](#)
- Cool Slightly: Remove from heat and let the mixture cool for a minute or two. The mixture should still be liquid but not excessively hot.[\[16\]](#)
- Incorporate **Potassium Cinnamate**: Add a pre-determined amount of finely ground **potassium cinnamate** powder (e.g., 0.5-2% of the total weight) to the melted base and stir until completely dispersed.
- Add Fragrance: Add the desired essential oils or fragrance oils and stir gently to combine.
- Pour and Set: Pour the mixture into the containers and allow it to cool and solidify at room temperature.[\[15\]](#)
- Evaluation: After 24-48 hours, evaluate the solid perfume for its scent profile, the intensity of the cinnamon note, and any changes in texture.

Workflow for Solid Perfume Incorporation



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Caption: Workflow for incorporating **potassium cinnamate** into a solid perfume base.

Protocol for Stability Testing in an Alcohol-Based Fragrance

Objective: To assess the stability of **potassium cinnamate** in a hydroalcoholic solution, representative of a typical Eau de Toilette or Eau de Parfum base.

Methodology:

- Sample Preparation: Prepare a solution of **potassium cinnamate** (e.g., 0.1-1%) in a hydroalcoholic solvent (e.g., 80% ethanol in deionized water).
- Storage Conditions: Store the samples in clear and amber glass vials under the following conditions:
 - Accelerated Stability: 40°C for 3 months.[\[15\]](#)
 - Light Exposure: In a UV light cabinet or exposed to natural daylight.[\[15\]](#)
 - Room Temperature: As a control.
- Evaluation Intervals: Evaluate the samples at regular intervals (e.g., 1 week, 1 month, 3 months).
- Parameters to Evaluate:
 - Visual Appearance: Check for any changes in color, clarity, or the formation of precipitate.
 - Odor: A sensory panel should evaluate the odor of the solution on a blotter to detect any changes in the scent profile.
 - pH: Measure the pH of the solution.
- Analytical Quantification: Use a validated analytical method, such as HPLC, to quantify the concentration of **potassium cinnamate** over time.[\[3\]](#)

Safety Assessment

A specific RIFM (Research Institute for Fragrance Materials) safety assessment for **potassium cinnamate** is not available. However, a safety assessment for cinnamic acid can be used for a read-across approach, as **potassium cinnamate** is the potassium salt of cinnamic acid and

would be expected to have a similar toxicological profile, particularly after dermal absorption and systemic distribution.[17][18][19]

Summary of Safety Data for Cinnamic Acid (Read-Across for **Potassium Cinnamate**):

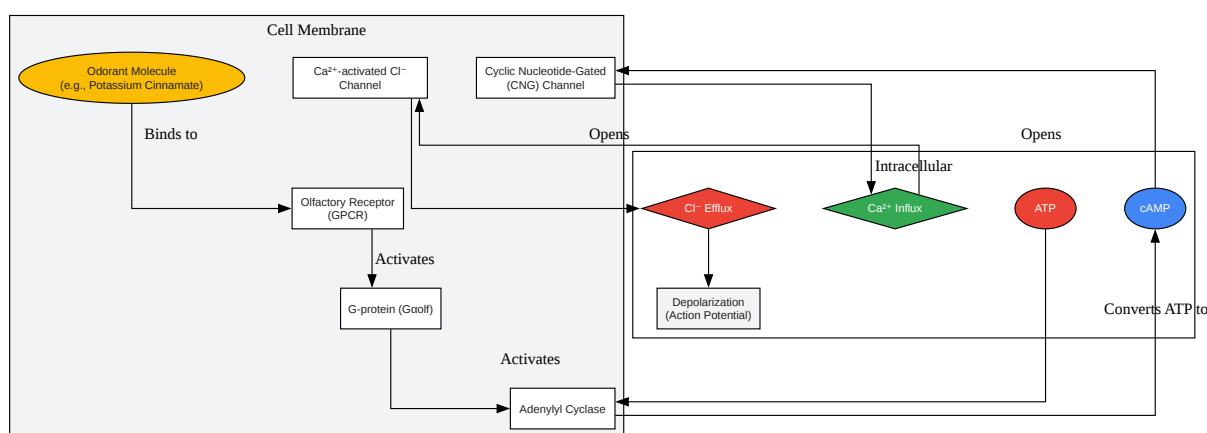
Endpoint	Result for Cinnamic Acid	Implications for Potassium Cinnamate	Reference(s)
Genotoxicity	Not genotoxic.	Unlikely to be genotoxic.	[17]
Repeated Dose Toxicity	NOAEL of 7.5 mg/kg/day.	The Margin of Exposure (MOE) should be calculated based on expected systemic exposure from fragrance use.	[17]
Developmental Toxicity	NOAEL of 50 mg/kg/day.	The MOE should be calculated for this endpoint.	[4]
Phototoxicity/Photoallergenicity	Not phototoxic/photoallergenic.	Unlikely to be phototoxic/photoallergenic.	[17]
Skin Sensitization	Cinnamic acid itself is not a sensitizer, but related compounds like cinnamaldehyde are.	The potential for skin sensitization should be carefully evaluated, possibly through in vitro methods like the KeratinoSens™ assay.	[20][21]
Inhalation Toxicity	Limited data available. Studies on cinnamaldehyde suggest potential for respiratory irritation at high concentrations.	Inhalation exposure should be minimized, and further investigation may be needed for applications with high aerosolization potential.	[19][22]

Dermal Penetration: The extent of dermal penetration of **potassium cinnamate** is a critical factor in its safety assessment for topical applications. Due to its ionic nature and water solubility, its penetration through the stratum corneum may be different from that of the more lipophilic cinnamic acid and its esters. Specific dermal penetration studies for **potassium cinnamate** are recommended.

Olfactory Signaling Pathway

The perception of fragrance molecules like **potassium cinnamate** begins with their interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. This interaction initiates a signal transduction cascade, as depicted in the diagram below.

Olfactory Signal Transduction Pathway



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Caption: Simplified diagram of the olfactory signal transduction cascade.

Conclusion and Recommendations

Potassium cinnamate presents an interesting, albeit underexplored, potential as a fragrance ingredient. Its "cinnamon-like" aroma, coupled with its solid, water-soluble nature, offers unique formulation possibilities. However, the conflicting information regarding its use in fragrances necessitates a cautious and evidence-based approach.

Recommendations for Researchers:

- **Conduct Detailed Sensory Analysis:** A thorough sensory panel evaluation is crucial to definitively characterize the olfactive profile of **potassium cinnamate** and determine its suitability for various fragrance applications.
- **Investigate Fixative Properties:** Experimental studies are needed to validate the hypothesis that **potassium cinnamate** can act as a fragrance fixative and to determine its efficacy with different fragrance accords.
- **Perform Stability Studies:** Comprehensive stability testing in various fragrance bases (alcohol, oil, solid) is essential to understand its long-term performance and potential for discoloration or degradation.
- **Clarify Safety for Fragrance Use:** While a read-across from cinnamic acid provides a good starting point, specific safety data for dermal and inhalation exposure routes for **potassium cinnamate** are highly recommended to resolve the existing ambiguity regarding its use in fragrance products. This should include in vitro skin sensitization assays.

By systematically addressing these research gaps, a clearer understanding of the potential benefits and limitations of **potassium cinnamate** as a fragrance ingredient can be achieved, paving the way for its potential innovative use in the fragrance and cosmetic industries.

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References

- 1. ijcea.org [ijcea.org]
- 2. Fragrance Fixatives - The Key To Longer Lasting Fragrances [alphaaromatics.com]
- 3. Exploring the Potential of ToxCast Data in Supporting Read-Across for Evaluation of Food Chemical Safety – ILSI Europe [ils.eu]
- 4. In vitro skin penetration of fragrances: trapping the evaporated material can enhance the dermal absorption of volatile chemicals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Making sure you're not a bot! [mostwiedzy.pl]
- 6. sarchemlabs.com [sarchemlabs.com]
- 7. dce2.au.dk [dce2.au.dk]
- 8. Clearly weighing the evidence in read-across can improve assessments of data-poor chemicals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Fixative (perfumery) - Wikipedia [en.wikipedia.org]
- 11. The Science of Scent: How Fragrance Fixatives Work [tristarintermediates.org]
- 12. sitaramdixit.synthasite.com [sitaramdixit.synthasite.com]
- 13. pac.gr [pac.gr]
- 14. iltusa.com [iltusa.com]
- 15. orchadia.org [orchadia.org]
- 16. jasmine-perfumes.com.tr [jasmine-perfumes.com.tr]
- 17. Read-across – State of the art and next level! – ToxMinds [toxminds.com]
- 18. Use of analogues and read-across in risk assessment - Canada.ca [canada.ca]
- 19. houseofapocrypha.com [houseofapocrypha.com]
- 20. Headspace analysis for screening of volatile organic compound profiles of electronic juice bulk material - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. testinglab.com [testinglab.com]
- 22. pharmaron.com [pharmaron.com]
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